

Characterization of Methionol: A Technical Guide to its Physicochemical Properties

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Compound of Interest

Compound Name: *Methionol*

Cat. No.: *B020129*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Methionol, also known as 3-(methylthio)-1-propanol, is an organosulfur compound with the chemical formula $C_4H_{10}OS$. It is a colorless to pale yellow liquid recognized for its characteristic sulfurous, meaty, and onion-like aroma. Found naturally in tomatoes, wine, and soy sauce, **methionol** is a key component in the flavor and fragrance industry. Beyond its sensory applications, a thorough understanding of its physicochemical properties is essential for its application in research and development, including potential considerations in drug development and formulation. This technical guide provides a comprehensive overview of the core physicochemical properties of **methionol**, detailed experimental protocols for their determination, and visual workflows to aid in experimental design.

Physicochemical Properties of Methionol

The fundamental physicochemical characteristics of **methionol** are summarized in the tables below. These parameters are critical for predicting its behavior in various chemical and biological systems.

General and Physical Properties

Property	Value	Reference(s)
Molecular Formula	C4H10OS	
Molecular Weight	106.19 g/mol	
Appearance	Colorless to pale yellow liquid	
Odor	Sulfurous, meaty, onion-like	
Density	1.03 g/mL at 25 °C	
Refractive Index	n _{20/D} 1.49	

Thermal and Volatility Properties

Property	Value	Pressure	Reference(s)
Boiling Point	194-195 °C	760 mmHg	
89-90 °C	13 mmHg		
Melting Point	-100 °C (estimate)		
Flash Point	195 °F (90.56 °C)		
Vapor Pressure	0.156 mmHg at 25 °C		
Vapor Density	3.6 (Air = 1)		

Solubility and Partitioning

Property	Value	Reference(s)
Solubility in Water	Slightly soluble	
Solubility in Organic Solvents	Soluble in alcohol, propylene glycol, and oils	
logP (o/w)	0.40 - 0.5	
pKa	14.87 ± 0.10 (Predicted)	

Experimental Protocols

Detailed methodologies for determining the key physicochemical properties of **methionol** are outlined below. These protocols are based on standard laboratory procedures and can be adapted for specific experimental needs.

Determination of Boiling Point (Micro Method)

This method is suitable for determining the boiling point of a small volume of liquid.

Apparatus:

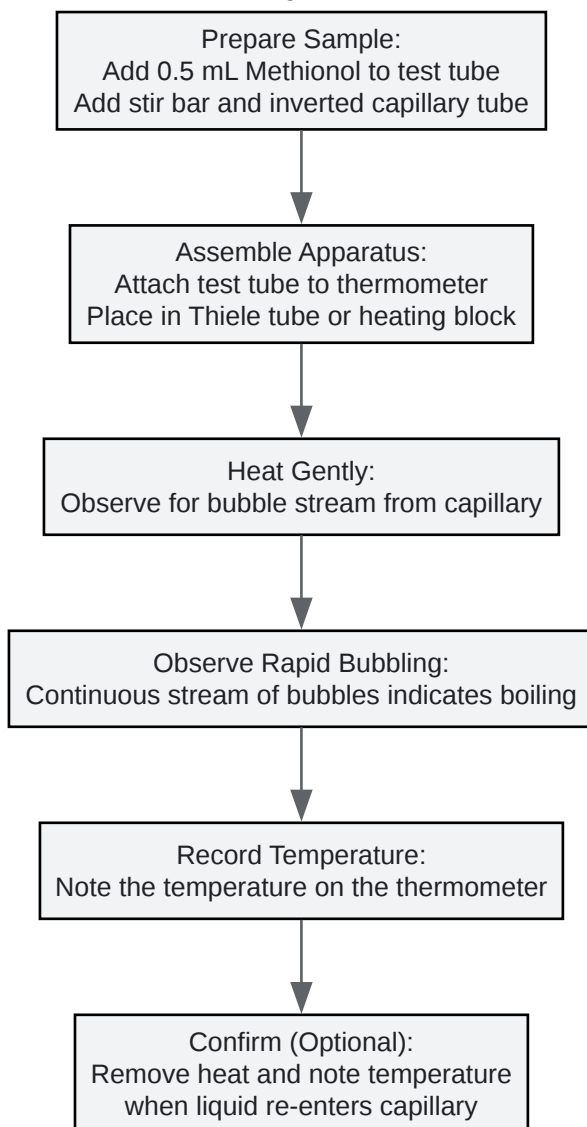
- Thiele tube or similar heating apparatus
- Thermometer
- Small test tube
- Capillary tube (sealed at one end)
- Heating source (e.g., Bunsen burner or heating mantle)
- Stirring bar (optional, for use with a hot plate stirrer)

Procedure:

- Introduce approximately 0.5 mL of **methionol** into the small test tube.
- Place a small magnetic stirring bar in the test tube if using a hot plate stirrer.
- Invert a capillary tube (sealed end up) and place it inside the test tube containing the **methionol**.
- Attach the test tube to a thermometer, ensuring the bulb of the thermometer is level with the sample.
- Place the assembly in a Thiele tube or a heating block on a hot plate stirrer. The heat transfer fluid in the Thiele tube should be below the opening of the test tube.

- Begin heating the apparatus gently.
- As the temperature rises, a stream of air bubbles will emerge from the capillary tube.
- Continue gentle heating until a rapid and continuous stream of bubbles exits the capillary tube. This indicates that the vapor pressure of the **methionol** is equal to the atmospheric pressure.
- Record the temperature at which this rapid stream of bubbles is observed. This is the boiling point.
- To confirm, remove the heat source and note the temperature at which the liquid is drawn back into the capillary tube. This should be close to the recorded boiling point.

Workflow for Boiling Point Determination



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Caption: Workflow for determining the boiling point of **methionol**.

Determination of Density (Pycnometer Method)

A pycnometer is a flask with a specific, accurately known volume, used to determine the density of liquids.

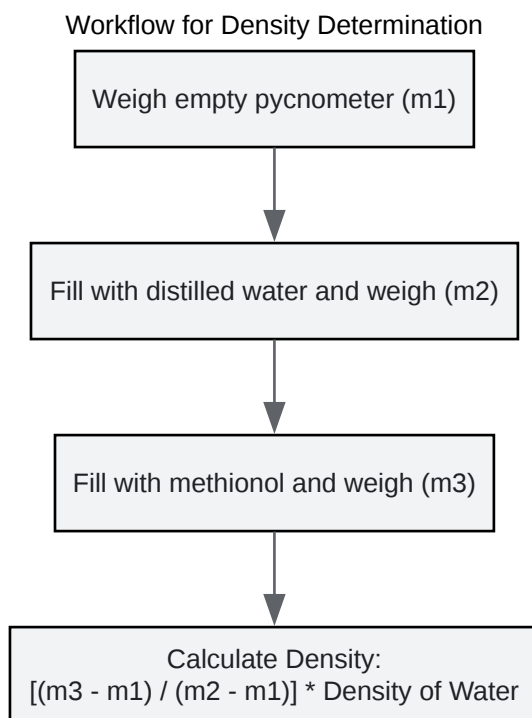
Apparatus:

- Pycnometer (specific gravity bottle)

- Analytical balance
- Thermometer
- Water bath

Procedure:

- Thoroughly clean and dry the pycnometer.
- Weigh the empty, dry pycnometer on an analytical balance and record the mass (m1).
- Fill the pycnometer with distilled water and place it in a constant temperature water bath (e.g., 25 °C) until it reaches thermal equilibrium.
- Carefully dry the outside of the pycnometer and weigh it again (m2).
- Empty and dry the pycnometer.
- Fill the pycnometer with **methionol** and allow it to equilibrate to the same temperature in the water bath.
- Dry the exterior and weigh the filled pycnometer (m3).
- Calculate the density of **methionol** using the following formula: Density of **Methionol** = $[(m3 - m1) / (m2 - m1)] \times \text{Density of Water at the experimental temperature}$.



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Caption: Workflow for determining the density of **methionol**.

Determination of Refractive Index (Abbe Refractometer)

The refractive index is a measure of how much light bends, or refracts, when it enters a substance.

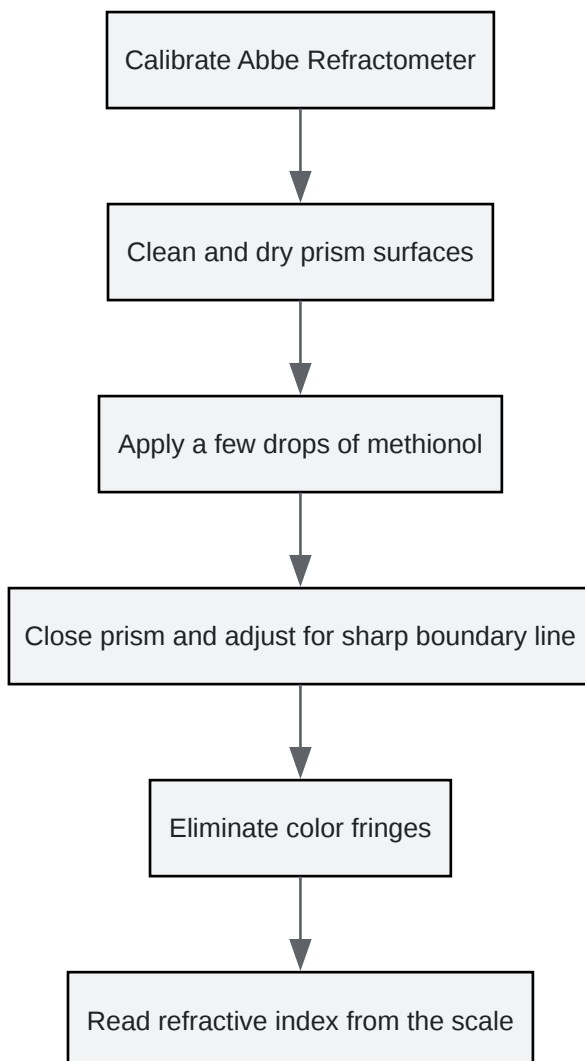
Apparatus:

- Abbe refractometer
- Constant temperature water bath
- Dropper or pipette
- Lens cleaning paper
- Standard calibration liquid (e.g., distilled water)

Procedure:

- Turn on the refractometer and the light source.
- Connect the refractometer to a constant temperature water bath set to the desired temperature (e.g., 20 °C).
- Calibrate the instrument using a standard liquid with a known refractive index.
- Open the prism of the refractometer and clean the surfaces with lens paper and a suitable solvent (e.g., ethanol), then allow it to dry completely.
- Place a few drops of **methionol** onto the lower prism surface using a clean dropper.
- Close the prism and ensure the liquid spreads evenly between the two prism surfaces.
- Look through the eyepiece and adjust the coarse and fine adjustment knobs until the boundary line between the light and dark fields is sharp and centered in the crosshairs.
- If color fringes are observed, adjust the dispersion compensator to eliminate them.
- Read the refractive index value from the scale.

Workflow for Refractive Index Determination



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Caption: Workflow for determining the refractive index of **methionol**.

Determination of Partition Coefficient (logP) (Shake-Flask Method)

The partition coefficient (P) is a measure of the differential solubility of a compound in two immiscible solvents, typically n-octanol and water.

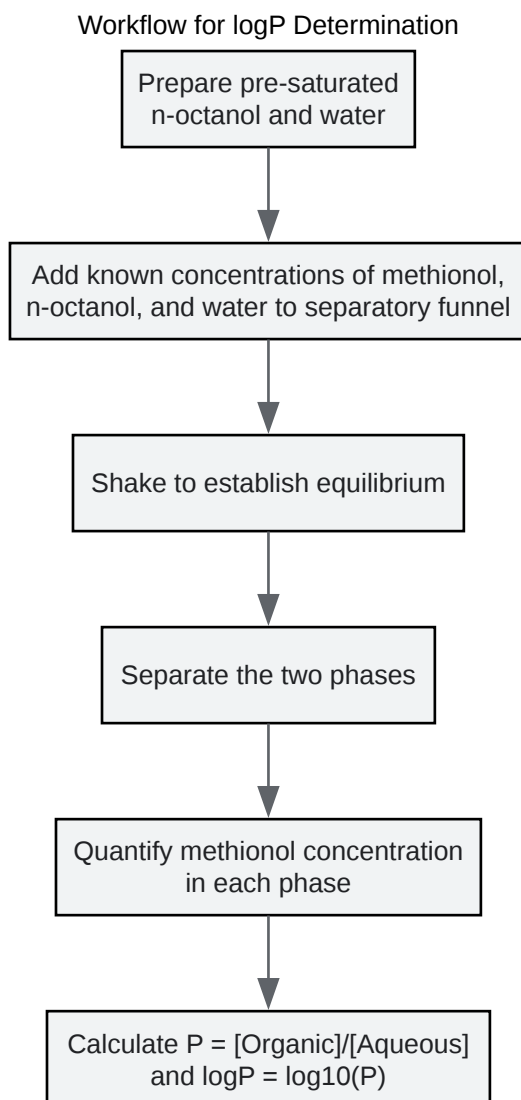
Apparatus:

- Separatory funnel

- Mechanical shaker
- Centrifuge (optional)
- Analytical instrument for quantification (e.g., UV-Vis spectrophotometer, GC, HPLC)
- n-Octanol (pre-saturated with water)
- Water (pre-saturated with n-octanol)

Procedure:

- Prepare pre-saturated solvents by shaking n-octanol with water and water with n-octanol for 24 hours and then allowing the phases to separate.
- Accurately prepare a stock solution of **methionol** in the aqueous phase.
- Add a known volume of the **methionol** solution and a known volume of the pre-saturated n-octanol to a separatory funnel.
- Shake the funnel for a predetermined amount of time (e.g., 1-2 hours) to allow for partitioning equilibrium to be reached.
- Allow the two phases to separate completely. If an emulsion forms, centrifugation may be necessary.
- Carefully separate the aqueous and organic phases.
- Determine the concentration of **methionol** in each phase using a suitable analytical technique.
- Calculate the partition coefficient (P) as the ratio of the concentration in the organic phase to the concentration in the aqueous phase.
- Calculate logP as the base-10 logarithm of P.



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Caption: Workflow for determining the logP of **methionol**.

Determination of Aqueous Solubility

This protocol provides a general method for determining the solubility of **methionol** in water.

Apparatus:

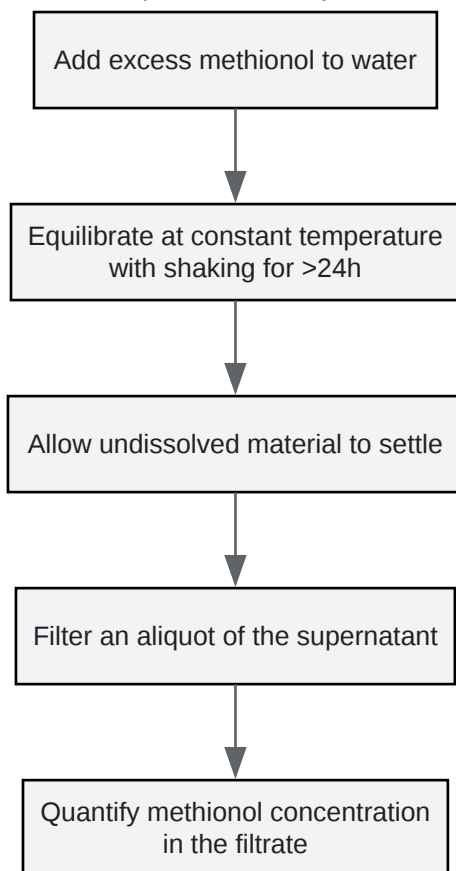
- Vials with screw caps
- Constant temperature shaker or incubator

- Filtration device (e.g., syringe filter)
- Analytical instrument for quantification (e.g., GC, HPLC)

Procedure:

- Add an excess amount of **methionol** to a known volume of distilled water in a vial.
- Seal the vial and place it in a constant temperature shaker (e.g., 25 °C).
- Allow the mixture to equilibrate for at least 24 hours to ensure saturation.
- After equilibration, allow the solution to stand undisturbed to let any undissolved **methionol** settle.
- Carefully withdraw an aliquot of the supernatant and filter it to remove any undissolved droplets.
- Quantify the concentration of **methionol** in the filtered aqueous solution using a calibrated analytical method.
- The determined concentration represents the aqueous solubility of **methionol** at the specified temperature.

Workflow for Aqueous Solubility Determination



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Caption: Workflow for determining the aqueous solubility of **methionol**.

Conclusion

This technical guide has provided a detailed summary of the key physicochemical properties of **methionol**, along with standardized experimental protocols for their determination. The data and methodologies presented herein are intended to serve as a valuable resource for researchers, scientists, and drug development professionals. A thorough understanding and accurate measurement of these properties are fundamental for the effective and safe application of **methionol** in various scientific and industrial fields.

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